

Technical Support Center: DBCO-NHCO-PEG4-NH-Boc Applications

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Compound of Interest		
Compound Name:	DBCO-NHCO-PEG4-NH-Boc	
Cat. No.:	B606966	Get Quote

This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting strategies and frequently asked questions for the application of **DBCO-NHCO-PEG4-NH-Boc** in bioconjugation and related fields.

Frequently Asked Questions (FAQs)

Q1: What is DBCO-NHCO-PEG4-NH-Boc and what are its primary applications?

DBCO-NHCO-PEG4-NH-Boc is a heterobifunctional linker used in bioconjugation. It incorporates three key components:

- DBCO (Dibenzocyclooctyne): A strained alkyne that enables copper-free click chemistry, specifically the strain-promoted alkyne-azide cycloaddition (SPAAC), for highly specific conjugation to azide-modified molecules.
- PEG4 (Polyethylene Glycol): A short, hydrophilic tetraethylene glycol spacer that enhances aqueous solubility, reduces aggregation of conjugates, and provides spatial separation between the conjugated molecules.
- Boc-protected Amine (NH-Boc): A primary amine protected by a tert-butyloxycarbonyl (Boc) group. This group can be removed under acidic conditions to reveal a primary amine, which can then be conjugated to other molecules, for example, via amide bond formation.



Its primary application is in the construction of antibody-drug conjugates (ADCs), where it serves as a cleavable linker to attach a cytotoxic drug to an antibody. It is also used for labeling proteins, peptides, and other biomolecules to study protein-protein interactions and for targeted drug delivery.

Q2: How do I remove the Boc protecting group?

The Boc protecting group is removed under acidic conditions. A common method is to use a solution of trifluoroacetic acid (TFA) in a solvent like dichloromethane (DCM). Concentrations of 20-50% TFA in DCM are typically effective. Another option is using 4M HCl in 1,4-dioxane.

Q3: What are the recommended storage conditions for **DBCO-NHCO-PEG4-NH-Boc**?

To prevent degradation, it is recommended to store **DBCO-NHCO-PEG4-NH-Boc** at -20°C in a dry environment, avoiding direct sunlight. For long-term storage, maintaining an inert atmosphere is also advisable. DBCO reagents, especially NHS esters, are sensitive to moisture and can hydrolyze over time if not stored properly. It is recommended to allow the vial to reach room temperature before opening to prevent condensation.

Troubleshooting Guide Issue 1: Low or No Final Conjugate Yield in Click

Chemistry Reaction

Low or no yield is a common problem in DBCO-azide click chemistry. The following guide provides potential causes and solutions.

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